

# Molecular structure and weight of 2-Fluoro-5-nitropyridine

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## Compound of Interest

Compound Name: 2-Fluoro-5-nitropyridine

Cat. No.: B1295090

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An In-depth Technical Guide to **2-Fluoro-5-nitropyridine**

## Introduction

**2-Fluoro-5-nitropyridine**, identified by its CAS number 456-24-6, is a significant heterocyclic organic compound widely utilized as a key intermediate in the pharmaceutical, agrochemical, and specialty chemical industries.<sup>[1]</sup> Its unique molecular structure, featuring both a fluorine atom and a nitro group on a pyridine ring, imparts distinctive reactivity that makes it a valuable building block in complex organic synthesis.<sup>[1]</sup> This guide provides a comprehensive overview of its molecular structure, physicochemical properties, experimental protocols, and safety information, tailored for researchers and professionals in drug development and chemical synthesis.

## Molecular Structure and Identification

The structure of **2-Fluoro-5-nitropyridine** consists of a pyridine ring substituted with a fluorine atom at position 2 and a nitro group ( $\text{NO}_2$ ) at position 5. The fluorine atom enhances the molecule's stability and influences its electronic properties, while the nitro group increases its electrophilic nature, making the compound a versatile reagent for various chemical transformations.<sup>[1]</sup>

### Molecular Structure of 2-Fluoro-5-nitropyridine

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	2-fluoro-5-nitropyridine[2][3]
CAS Number	456-24-6[1][2][3][4][5][6]
Molecular Formula	C <sub>5</sub> H <sub>3</sub> FN <sub>2</sub> O <sub>2</sub> [1][2][3][4][6]
Synonyms	5-nitro-2-fluoropyridine, 6-Fluoro-3-nitropyridine[1][2][4]
InChI Key	XOZAJNLUAODXSP-UHFFFAOYSA-N[2][3]

| SMILES | C1=CC(=NC=C1--INVALID-LINK--[O-])F[2] |

## Physicochemical Properties

**2-Fluoro-5-nitropyridine** is typically a colorless to light yellow liquid or a white powder, with a purity often exceeding 98-99%.<sup>[1][4][7]</sup> Its properties make it suitable for a variety of reaction conditions, though it is noted to be moisture-sensitive.<sup>[2][5]</sup>

Table 2: Physicochemical Data

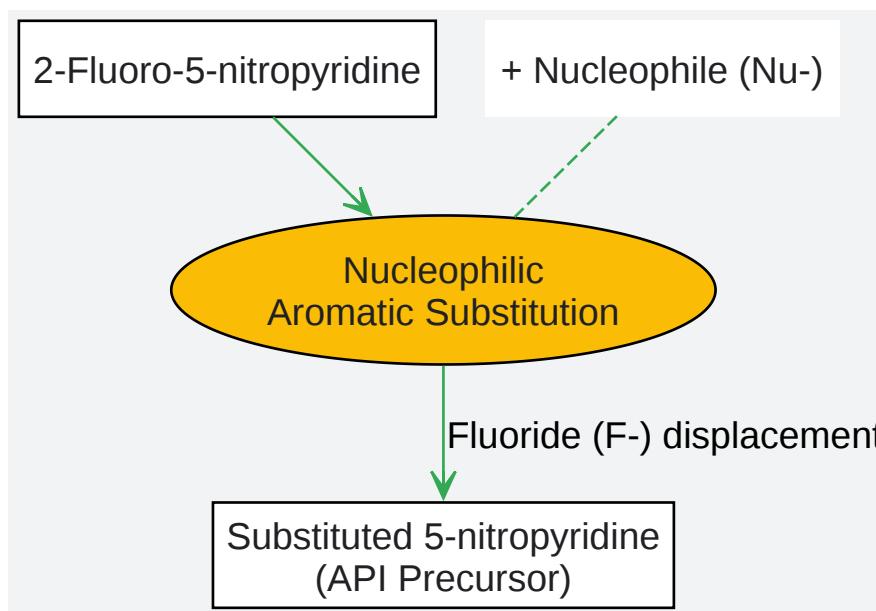
Property	Value	Citation(s)
Molecular Weight	<b>142.09 g/mol</b>	[3][4][5][6]
Appearance	Colorless to light yellow liquid or white powder	[1][5][7][8][9]
Melting Point	17°C to 21°C	[2][5][9]
Boiling Point	86°C to 87°C at 7 mmHg	[2][6]
Density	~1.41 - 1.439 g/cm <sup>3</sup>	[1][2][7][9]
Refractive Index	~1.525 - 1.538	[1][2][7][9]
Solubility	Slightly soluble in water	[2][6][9]
Flash Point	~97.5°C - 103.8°C	[1][9]

| Vapor Pressure | 0.0686 mmHg at 25°C |[\[9\]](#) |

## Reactivity and Applications

The primary utility of **2-Fluoro-5-nitropyridine** stems from its role as a versatile pharmaceutical intermediate.[\[1\]](#)[\[6\]](#) The electron-withdrawing nitro group activates the pyridine ring for nucleophilic aromatic substitution, where the fluorine atom at the C-2 position acts as an excellent leaving group. This reactivity allows for the introduction of various functional groups, which is a critical step in the synthesis of many active pharmaceutical ingredients (APIs).[\[10\]](#)

Beyond pharmaceuticals, it also serves as an intermediate in the production of agrochemicals and other specialty chemicals.[\[1\]](#)



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General Reaction Pathway for **2-Fluoro-5-nitropyridine**

## Experimental Protocols

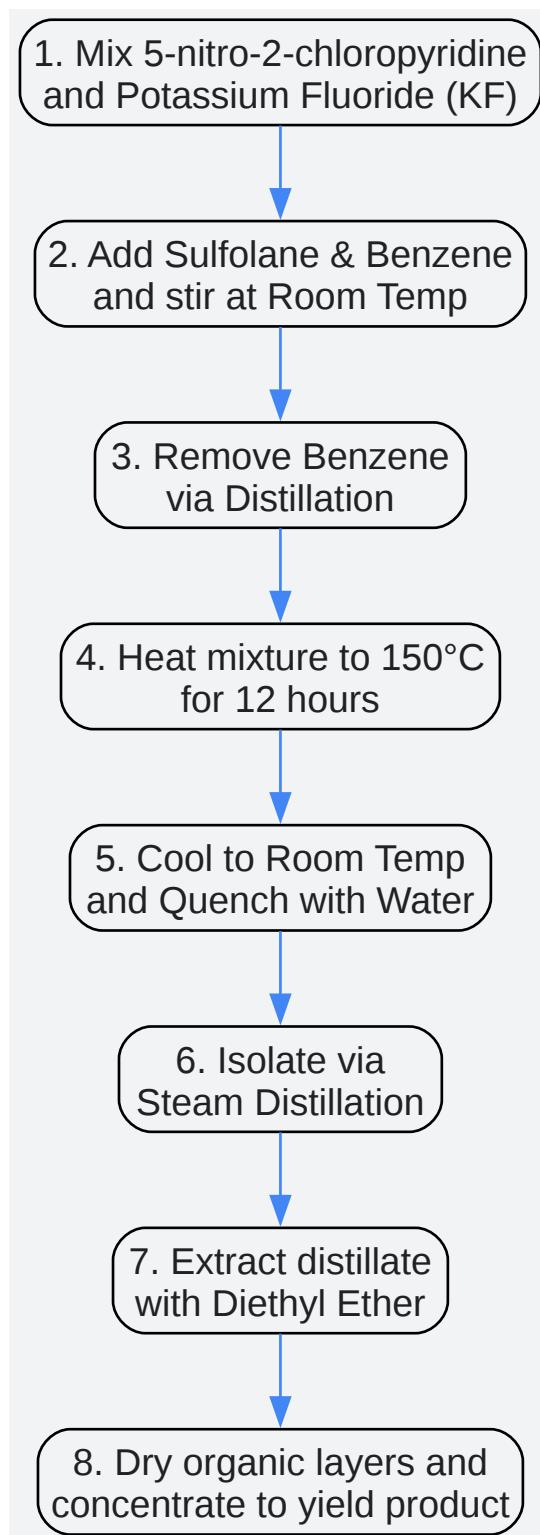
### Synthesis of 2-Fluoro-5-nitropyridine

A common laboratory-scale synthesis involves the halogen exchange reaction of 2-chloro-5-nitropyridine with a fluoride salt.[\[6\]](#)[\[11\]](#)

## Protocol:

- Reaction Setup: A mixture of 5-nitro-2-chloropyridine (1.0 eq) and anhydrous potassium fluoride (3.0 eq) is prepared in a solvent system of sulfolane and benzene.[6][11]
- Initial Stirring: The mixture is stirred at room temperature for approximately 20 minutes.[6][11]
- Solvent Removal: Benzene is removed from the reaction mixture by distillation.[6][11]
- Heating: The resulting mixture is heated to 150°C and maintained for 12 hours.[6]
- Workup: After cooling to room temperature, water is added. The desired product is then separated from the aqueous solution via steam distillation.[6]
- Extraction and Isolation: The distillate is extracted with diethyl ether. The combined organic layers are dried over sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), and the solvent is removed by concentration to yield **2-Fluoro-5-nitropyridine** as a water-white oil.[6]

An alternative synthetic route involves the nitration of 5-fluoro-2-amino-pyridine using concentrated sulfuric acid and hydrogen peroxide at low temperatures.[12]

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Workflow for Synthesis from 2-chloro-5-nitropyridine

## Analytical Characterization

The identity and purity of **2-Fluoro-5-nitropyridine** are typically confirmed using standard analytical techniques. Commercial suppliers often provide documentation including:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^{13}\text{C}$  NMR and  $^{19}\text{F}$  NMR data are available for structural confirmation.[3][13]
- High-Performance Liquid Chromatography (HPLC)
- Liquid Chromatography-Mass Spectrometry (LC-MS)[4]

## Safety and Handling

**2-Fluoro-5-nitropyridine** is classified as a hazardous chemical and requires careful handling. [5]

- Hazards: It is harmful if swallowed and causes skin and serious eye irritation.[2][5][9] It may also cause respiratory irritation.[2][5]
- Precautions for Safe Handling: Handle in a well-ventilated place.[9] Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[5][9] Avoid contact with skin and eyes and prevent the formation of dust and aerosols.[9][14]
- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][5][9] The compound is moisture-sensitive and should be stored under an inert gas. [2][5] Keep away from incompatible materials such as strong oxidizing agents.[2][5]
- First Aid:
  - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes and seek medical attention.[5]
  - Skin Contact: Wash off immediately with plenty of soap and water. If irritation persists, get medical advice.[5]

- Inhalation: Move the victim to fresh air. If breathing is difficult, provide artificial respiration and seek medical attention.[5]
- Ingestion: If swallowed, rinse the mouth and call a poison center or doctor if you feel unwell.[5]

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